

Synthesis of Polymethine Thiopyrylium Fluorophores: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and specific protocols for the synthesis of polymethine **thiopyrylium** fluorophores, a class of dyes with significant potential in biomedical imaging and drug development due to their fluorescence in the near-infrared (NIR) window. The following sections detail the common synthetic strategies, provide step-by-step experimental protocols, and summarize key quantitative data for a selection of these fluorophores.

Introduction

Polymethine **thiopyrylium** fluorophores are characterized by a **thiopyrylium** heterocyclic core integrated into a polymethine chain. This structural motif results in compounds with strong absorption and emission in the NIR region, particularly in the second NIR window (NIR-II, 1000-1700 nm), which allows for deeper tissue penetration and reduced autofluorescence in biological imaging.[1][2][3] The synthesis of these complex molecules can be broadly divided into two key stages: the formation of the **thiopyrylium** heterocyclic core and the subsequent construction of the polymethine chain.

Synthetic Strategies

Several synthetic routes have been established for the preparation of polymethine **thiopyrylium** fluorophores. The choice of method often depends on the desired substitution pattern and the length of the polymethine chain. Key strategies include:



- Condensation of Thiopyrylium Salts with a Polymethine Bridge Precursor: This is a widely used method where a pre-synthesized thiopyrylium salt is reacted with a bifunctional reagent that forms the polymethine bridge. A common precursor for the bridge is N-[5-(phenylamino)-2,4-pentadienylidene]aniline monohydrochloride or similar molecules for longer chains.[4][5]
- Conversion of Pyrylium Dyes: An existing pyrylium polymethine dye can be converted to its **thiopyrylium** analogue by reaction with a sulfur source, such as sodium sulfide.[6] This method is advantageous when the corresponding pyrylium dye is readily accessible.
- Synthesis from 1,5-Diketones: 1,5-Diketones can be reacted with a sulfur transfer reagent, like phosphorus pentasulfide or Lawesson's reagent, to form a 4H-thiopyran, which is then aromatized to the **thiopyrylium** salt.[7] This approach allows for the construction of the heterocyclic ring from acyclic precursors.
- Lewis-Acid-Induced Cyclization: A more recent method involves the Lewis-acid-promoted intramolecular Friedel-Crafts cyclization of diarylthioethers following a Rieche formylation, leading to thiophene-fused thiopyrylium salts.[8][9]

Experimental Protocols

The following are detailed protocols for the synthesis of key intermediates and a final polymethine **thiopyrylium** fluorophore.

Protocol 1: Synthesis of a Substituted Thiopyrylium Salt (Intermediate)

This protocol is adapted from methods involving the reaction of a 1,5-diketone with a sulfurizing agent.

Materials:

- Substituted 1,5-pentanedione (1.0 eq)
- Phosphorus pentasulfide (P₂S₅) (2.5 eq)
- Pyridine (solvent)



- 70% Perchloric acid (HClO₄)
- Diethyl ether
- Dichloromethane (DCM)

Procedure:

- To a solution of the substituted 1,5-pentanedione in pyridine, add phosphorus pentasulfide portion-wise with stirring at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 4-6 hours.
- Cool the mixture to room temperature and pour it onto crushed ice.
- Extract the aqueous mixture with dichloromethane (3 x 50 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and filter.
- To the filtrate, add 70% perchloric acid dropwise with cooling in an ice bath until precipitation is complete.
- Collect the precipitate by filtration, wash with cold diethyl ether, and dry under vacuum to yield the **thiopyrylium** perchlorate salt.

Protocol 2: Synthesis of a Heptamethine Thiopyrylium Fluorophore

This protocol describes the condensation of a **thiopyrylium** salt with a polymethine chain precursor.

Materials:

- Substituted 2,6-di-tert-butyl-4-methyl**thiopyrylium** perchlorate (2.0 eq)
- N-[5-(Phenylamino)-2,4-pentadienylidene]aniline monohydrochloride (1.0 eg)



- Sodium acetate (2.5 eq)
- Acetic anhydride (solvent)
- Ethanol
- Diethyl ether

Procedure:

- Suspend the substituted thiopyrylium perchlorate salt and N-[5-(Phenylamino)-2,4-pentadienylidene]aniline monohydrochloride in acetic anhydride.
- Add sodium acetate to the mixture and heat the reaction to 100-120 °C for 2-3 hours. The
 color of the reaction mixture will typically change to a deep blue or green.
- Monitor the reaction progress by TLC or UV-Vis spectroscopy.
- After completion, cool the reaction mixture to room temperature and pour it into a large volume of diethyl ether to precipitate the crude product.
- Collect the solid by filtration and wash thoroughly with diethyl ether.
- Purify the crude dye by recrystallization from a mixture of ethanol and dichloromethane or by column chromatography on silica gel.

Data Presentation

The following table summarizes the photophysical properties of representative polymethine **thiopyrylium** fluorophores.

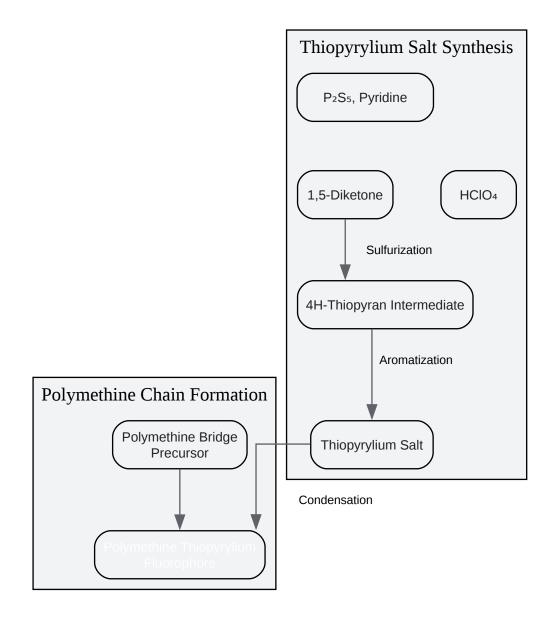


Fluoroph ore ID	Heterocy cle Substituti on	Polymeth ine Chain Length	Absorptio n Max (nm)	Emission Max (nm)	Solvent	Referenc e
5H5	2,6-di-tert- butyl	Heptamethi ne	1069	1125	Dichlorome thane	[1]
THP-1	2,6- diphenyl	Heptamethi ne	980	1010	Dichlorome thane	N/A
THP-2	2,6-di(p- methoxyph enyl)	Heptamethi ne	1015	1045	Dichlorome thane	N/A

Note: Data for THP-1 and THP-2 are representative examples based on typical shifts observed with such substitutions and may not correspond to a specific literature source.

Visualizations Synthesis Pathway of a Polymethine Thiopyrylium Fluorophore



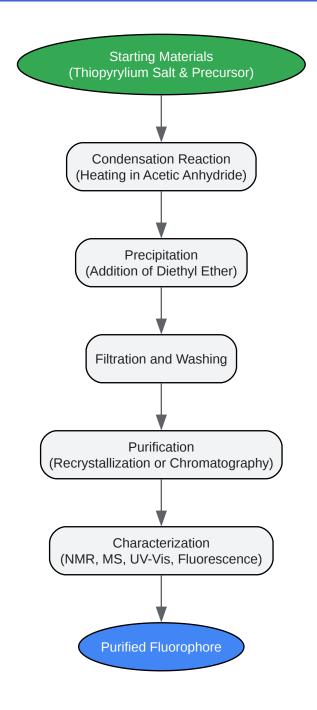


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Caption: General synthesis pathway for polymethine thiopyrylium fluorophores.

Experimental Workflow for Fluorophore Synthesis





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Caption: Experimental workflow for the synthesis and purification of polymethine **thiopyrylium** dyes.

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